

"2-hydroxypinocembrin chemical structure and properties"

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Compound of Interest

Compound Name: 2-hydroxypinocembrin

Cat. No.: B1259880

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An In-depth Technical Guide to the Chemical Structure and Properties of Pinocembrin

Disclaimer: Initial searches for "2-hydroxypinocembrin" did not yield a chemical compound with that specific name in publicly available scientific literature. Therefore, this guide focuses on the well-researched and structurally related flavonoid, pinocembrin. It is presumed that the user's interest lies in this compound.

Introduction

Pinocembrin (5,7-dihydroxyflavanone) is a naturally occurring flavonoid found in a variety of plants, honey, and propolis. It has garnered significant attention from the scientific community due to its diverse pharmacological activities, including neuroprotective, anti-inflammatory, antioxidant, and anticancer properties. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of pinocembrin, with a focus on its underlying signaling pathways and the experimental methodologies used to elucidate its functions. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

Pinocembrin is a flavanone, a class of flavonoids characterized by a C6-C3-C6 skeleton. Its structure consists of two aromatic rings (A and B) connected by a three-carbon heterocyclic pyran ring. The hydroxyl groups at positions 5 and 7 on the A ring are crucial for its biological activities.

Chemical Identifiers

- IUPAC Name: (2S)-5,7-dihydroxy-2-phenyl-2,3-dihydrochromen-4-one
- CAS Number: 480-39-7
- Molecular Formula: C₁₅H₁₂O₄
- SMILES: C1--INVALID-LINK--C3=CC=CC=C3

Physicochemical Properties

The following table summarizes the key physicochemical properties of pinocembrin.

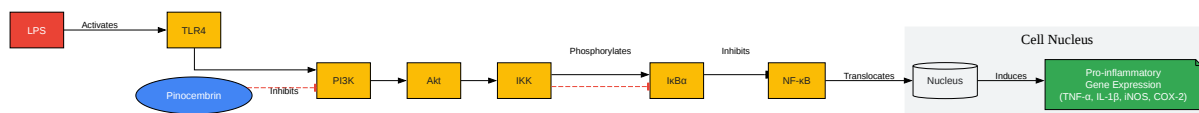
Property	Value	Reference(s)
Molecular Weight	256.25 g/mol	[1]
Melting Point	192-195 °C	[1][2]
Boiling Point	511.1 ± 50.0 °C (Predicted)	[2]
Solubility	Soluble in DMSO, ethanol, methanol, and chloroform. Sparingly soluble in water.	[2][3]
Appearance	Solid powder	[2]

Biological Activities and Signaling Pathways

Pinocembrin exerts its biological effects through the modulation of various cellular signaling pathways. This section details its primary activities and the associated molecular mechanisms.

Anti-inflammatory Activity

Pinocembrin has been shown to possess potent anti-inflammatory properties. It can suppress the production of pro-inflammatory mediators such as tumor necrosis factor-alpha (TNF-α), interleukin-1beta (IL-1β), nitric oxide (NO), and prostaglandin E2 (PGE2).[4] The primary mechanism underlying its anti-inflammatory effects is the inhibition of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.[4][5]

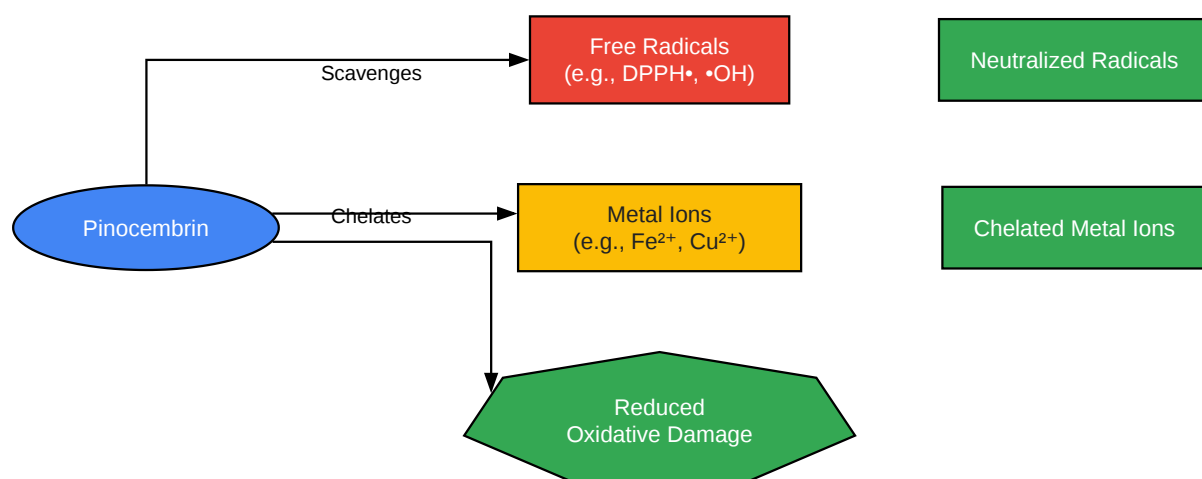
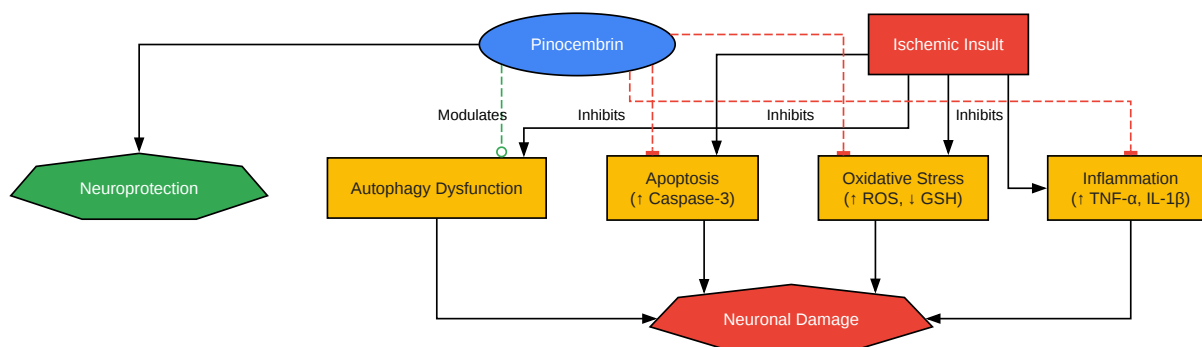


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Pinocembrin's Anti-inflammatory Mechanism

Neuroprotective Effects

Pinocembrin has demonstrated significant neuroprotective effects in various models of neurological disorders, including cerebral ischemia and neurodegenerative diseases.[6] Its neuroprotective mechanisms are multifaceted and involve the inhibition of apoptosis, reduction of oxidative stress, and modulation of autophagy.[7]



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